

# Technical Guide: Physicochemical Properties of 3-Chlorobenzo[b]thiophene-2-carboxylic Acid

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## Compound of Interest

**Compound Name:** 3-Chlorobenzo[b]thiophene-2-carboxylic acid

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This technical guide provides a comprehensive overview of the core physicochemical properties of **3-Chlorobenzo[b]thiophene-2-carboxylic acid** (CAS No: 21211-22-3). This compound is a key intermediate in the synthesis of various pharmaceuticals and functional materials, making a thorough understanding of its properties essential for its application in research and development.[\[1\]](#)

## Core Physicochemical Data

The following table summarizes the key physicochemical properties of **3-Chlorobenzo[b]thiophene-2-carboxylic acid**. For clarity, both experimentally determined and computationally predicted values are presented where available.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>5</sub> ClO <sub>2</sub> S	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	212.65 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	267-273 °C	<a href="#">[1]</a>
Boiling Point	Data not available	
pKa	Data not available	
logP (Octanol/Water Partition Coefficient)	3.253 (Calculated)	<a href="#">[4]</a>
Water Solubility (log <sub>10</sub> WS)	-3.78 (Calculated, mol/L)	<a href="#">[4]</a>
Appearance	White to light yellow powder/crystal	<a href="#">[1]</a>
Purity	≥ 97% (HPLC)	<a href="#">[1]</a>

## Spectroscopic and Analytical Data

A summary of available spectroscopic data for the characterization of **3-Chlorobenzo[b]thiophene-2-carboxylic acid** is provided below. This information is critical for compound identification and purity assessment.

Spectroscopic Data	Availability
<sup>1</sup> H NMR	Available <a href="#">[5]</a>
<sup>13</sup> C NMR	Available <a href="#">[5]</a>
Mass Spectrometry (MS)	Available <a href="#">[5]</a>
Infrared (IR) Spectroscopy	Available <a href="#">[5]</a>
UV-Visible Spectroscopy	UV-visible diffuse reflectance spectra of the ligand have been reported. <a href="#">[6]</a>

## Experimental Protocols

Detailed experimental methodologies for the determination of key physicochemical properties of carboxylic acids, adaptable for **3-Chlorobenzo[b]thiophene-2-carboxylic acid**, are outlined below.

## Synthesis of 3-Chlorobenzo[b]thiophene-2-carbonyl chloride

A precursor to **3-Chlorobenzo[b]thiophene-2-carboxylic acid** and its derivatives can be synthesized from cinnamic acid. A stirred mixture of cinnamic acid (0.5 mol), pyridine (0.05 mol), thionyl chloride (0.77 mol), and chlorobenzene (300 ml) is heated at reflux for 48 hours. Excess thionyl chloride is subsequently removed.[7]

## Melting Point Determination

The melting point of **3-Chlorobenzo[b]thiophene-2-carboxylic acid** is determined using the open capillary method.[7] The sample is packed into a capillary tube, which is then heated in a melting point apparatus. The temperature range over which the sample melts is recorded.

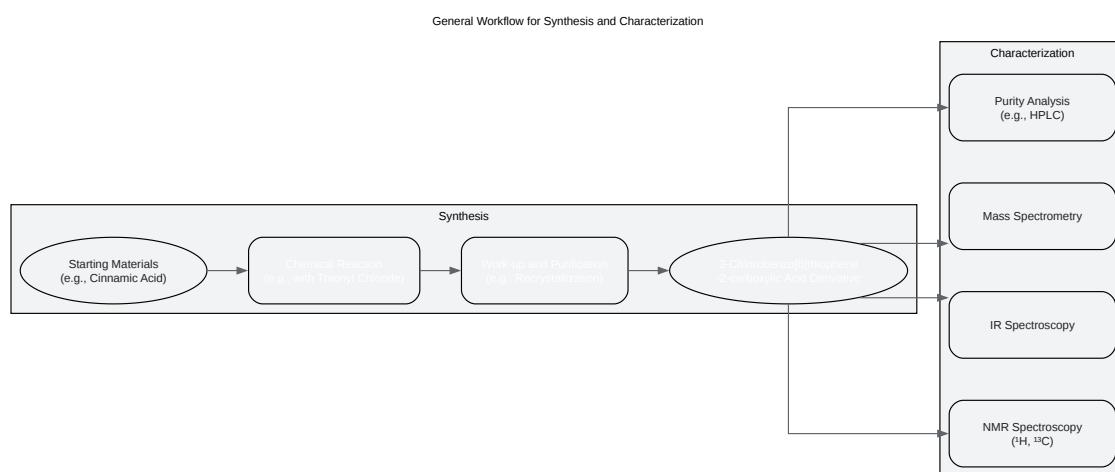
## General Protocol for Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are typically recorded on a 300 MHz or 500 MHz spectrometer in a suitable deuterated solvent, such as DMSO-d<sub>6</sub> or CDCl<sub>3</sub>, with tetramethylsilane (TMS) as the internal standard.[7]
- Infrared (IR) Spectroscopy: The IR spectrum is obtained using a Fourier-transform infrared (FT-IR) spectrometer. The solid sample is typically prepared as a KBr pellet.[7] Characteristic peaks for carboxylic acids include a broad O-H stretch (around 2500-3300 cm<sup>-1</sup>), a C=O stretch (around 1700 cm<sup>-1</sup>), and a C-O stretch (around 1200-1300 cm<sup>-1</sup>).[8][9]
- Mass Spectrometry (MS): Mass spectra can be recorded using techniques such as electron ionization (EI) to determine the molecular weight and fragmentation pattern of the compound.[7]

## Experimental Workflow Visualization

The following diagram illustrates a general workflow for the synthesis and characterization of **3-Chlorobenzo[b]thiophene-2-carboxylic acid** derivatives, a common application of this

compound in research.



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#### Synthesis and Characterization Workflow

## Biological and Pharmaceutical Relevance

**3-Chlorobenzo[b]thiophene-2-carboxylic acid** serves as a versatile building block in medicinal chemistry.<sup>[1]</sup> Its derivatives have been investigated for a range of biological activities,

including:

- Anticancer Agents: Platinum(IV) complexes incorporating **3-chlorobenzo[b]thiophene-2-carboxylic acid** have shown significant anticancer activity against cell lines such as A2780. [\[6\]](#)
- Antimicrobial Agents: This compound is a key intermediate in the development of novel anti-inflammatory and antimicrobial agents.[\[1\]](#)
- Other Pharmaceutical Applications: It is utilized in the synthesis of pharmaceuticals targeting inflammatory diseases.[\[1\]](#)

While the direct biological signaling pathways of the parent compound are not extensively documented, its utility as a scaffold in drug discovery highlights its importance in the development of new therapeutic agents.

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